

Application of VU0463271 in Epilepsy Research Models

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Compound of Interest

Compound Name: VU0463271

Cat. No.: B15589326

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Introduction

VU0463271 is a potent and selective antagonist of the neuronal potassium-chloride cotransporter 2 (KCC2), a key protein responsible for maintaining low intracellular chloride concentrations in mature neurons.^[1] By inhibiting KCC2, **VU0463271** disrupts the normal hyperpolarizing action of GABAergic neurotransmission, leading to a state of neuronal hyperexcitability. This property makes **VU0463271** a valuable pharmacological tool for inducing and studying epileptiform activity in various preclinical models, thereby facilitating the investigation of seizure mechanisms and the development of novel anti-epileptic therapies.

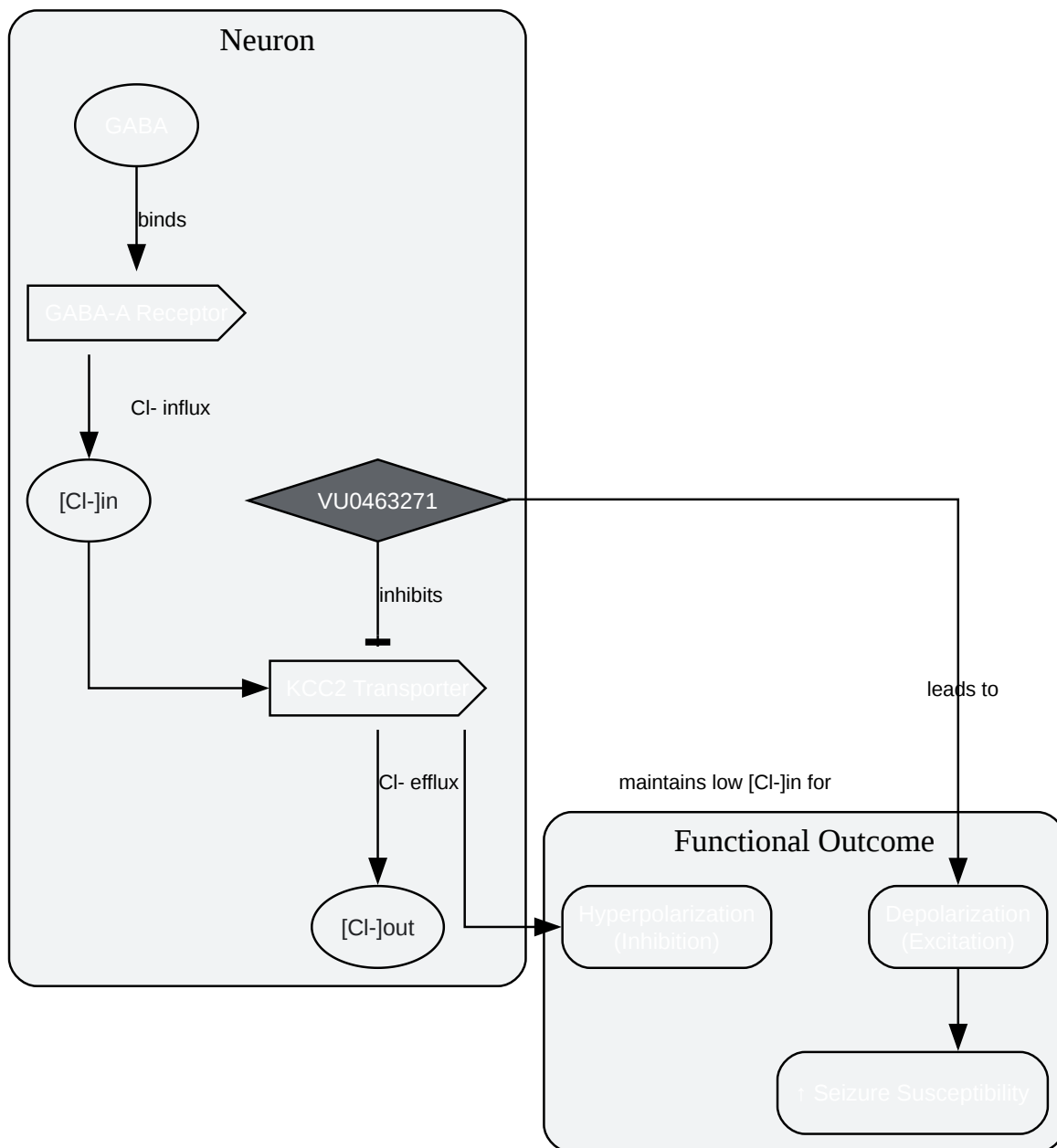
This document provides detailed application notes and protocols for the use of **VU0463271** in common epilepsy research models.

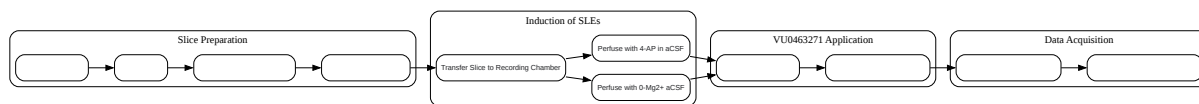
Mechanism of Action

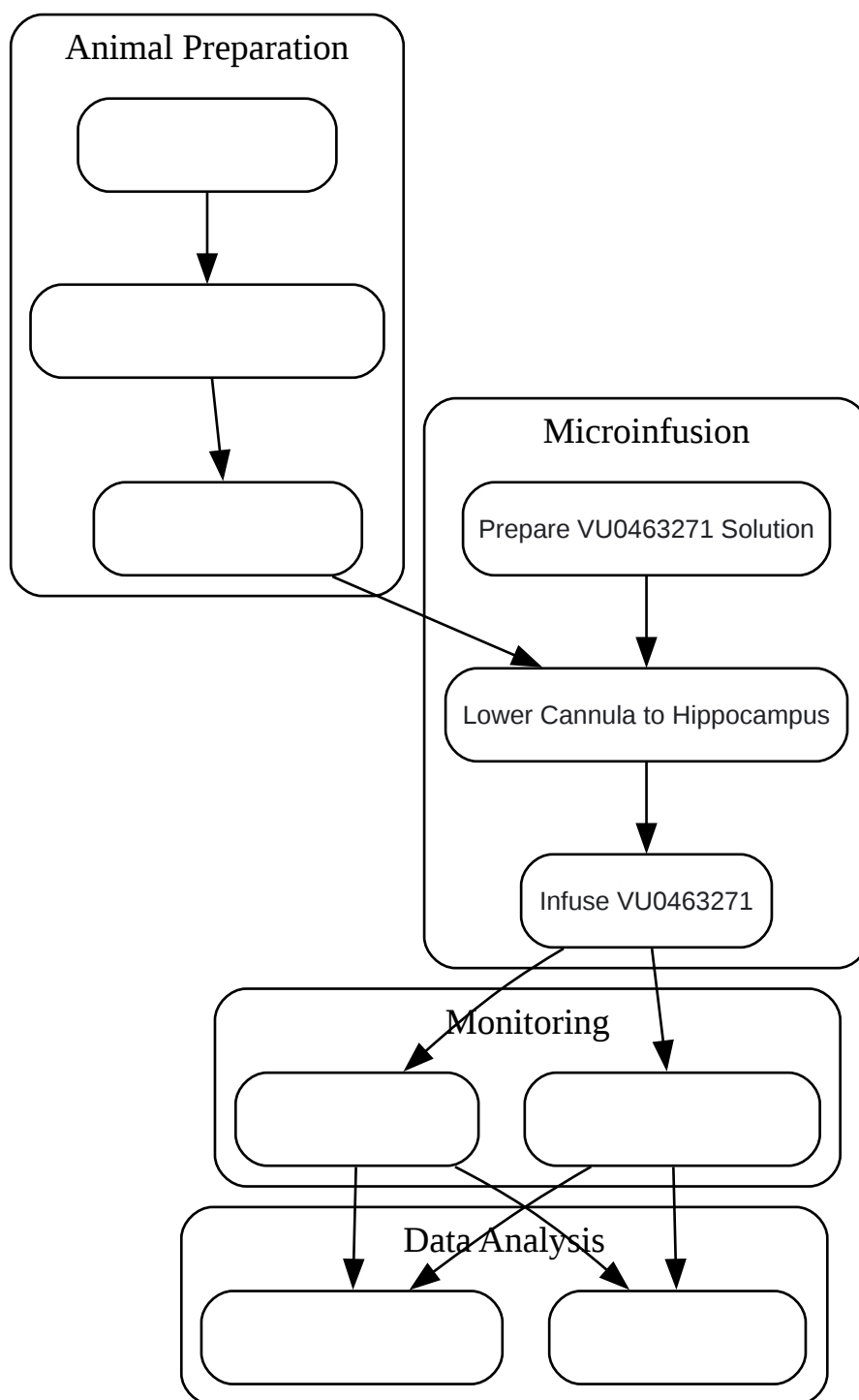
In mature neurons, the activation of GABA-A receptors typically leads to an influx of chloride ions, resulting in hyperpolarization of the neuronal membrane and synaptic inhibition.^{[2][3]} This

inhibitory effect is critically dependent on the low intracellular chloride concentration maintained by KCC2, which actively extrudes chloride from the neuron.[2][4]

VU0463271 selectively inhibits KCC2, leading to an accumulation of intracellular chloride.[5] This elevation in the intracellular chloride concentration causes a depolarizing shift in the GABA-A reversal potential (EGABA).[5][6] Consequently, GABA-A receptor activation no longer leads to hyperpolarization but can instead result in depolarization, thereby promoting neuronal excitation and seizure activity.[4]







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